

Revolutionizing CFTR Modulation: In Vitro Application Notes for GLPG2737

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This document provides detailed application notes and experimental protocols for the in vitro characterization of **GLPG2737**, a novel Type 2 corrector of the Cystic Fibrosis Transmembrane Conductance Regulator (CFTR) protein. **GLPG2737** has demonstrated significant potential in rescuing the function of the most common CF-causing mutation, F508del-CFTR, particularly when used in combination with other CFTR modulators. These protocols are intended to guide researchers in the accurate assessment of **GLPG2737**'s efficacy and mechanism of action in a laboratory setting.

Mechanism of Action

GLPG2737 is a CFTR corrector that aids in the proper folding and trafficking of the F508del-CFTR protein to the cell surface.[1][2][3] Unlike Type 1 correctors (e.g., lumacaftor/VX-809) which primarily stabilize the first membrane-spanning domain (MSD1), GLPG2737 has a distinct mechanism of action that provides an additive functional effect when combined with a potentiator and a Type 1 corrector.[4][5] This synergistic activity leads to a significant increase in the amount of mature, functional CFTR channels at the plasma membrane, resulting in enhanced chloride ion transport.[4][6] Interestingly, GLPG2737 has also been shown to inhibit wild-type CFTR activity, a characteristic that is being explored for its therapeutic potential in other conditions like polycystic kidney disease.[2][7]

Signaling Pathway and Corrector Synergy

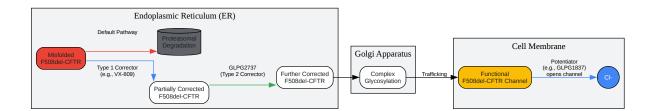




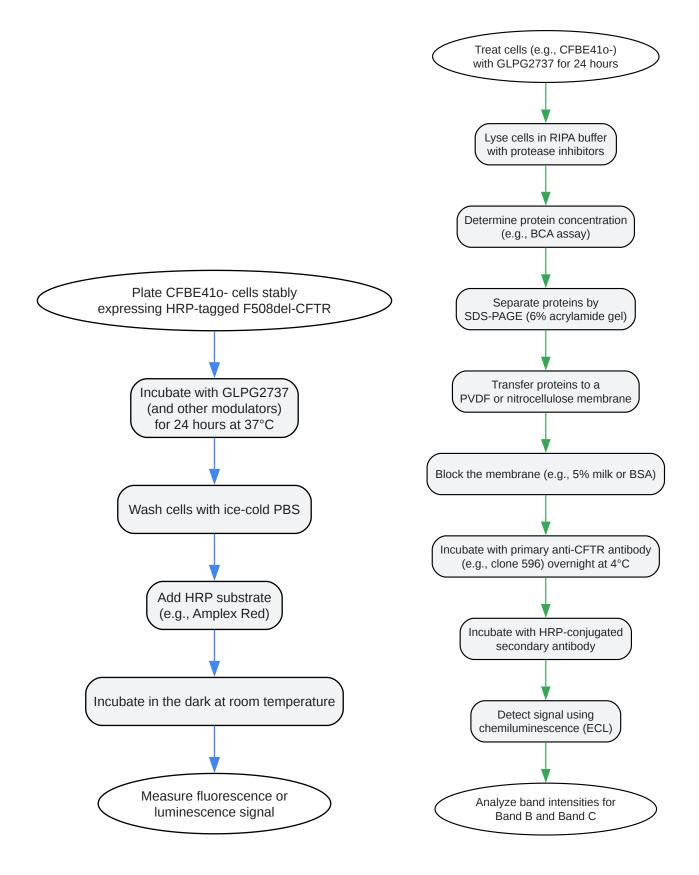


The following diagram illustrates the proposed mechanism of action for **GLPG2737** in concert with other CFTR modulators.









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